

# A Comparative Analysis of 11-Oxo-mogroside V and Other Key Mogrosides

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## Compound of Interest

Compound Name: 11-Oxomogroside IIa

Cat. No.: B11932003

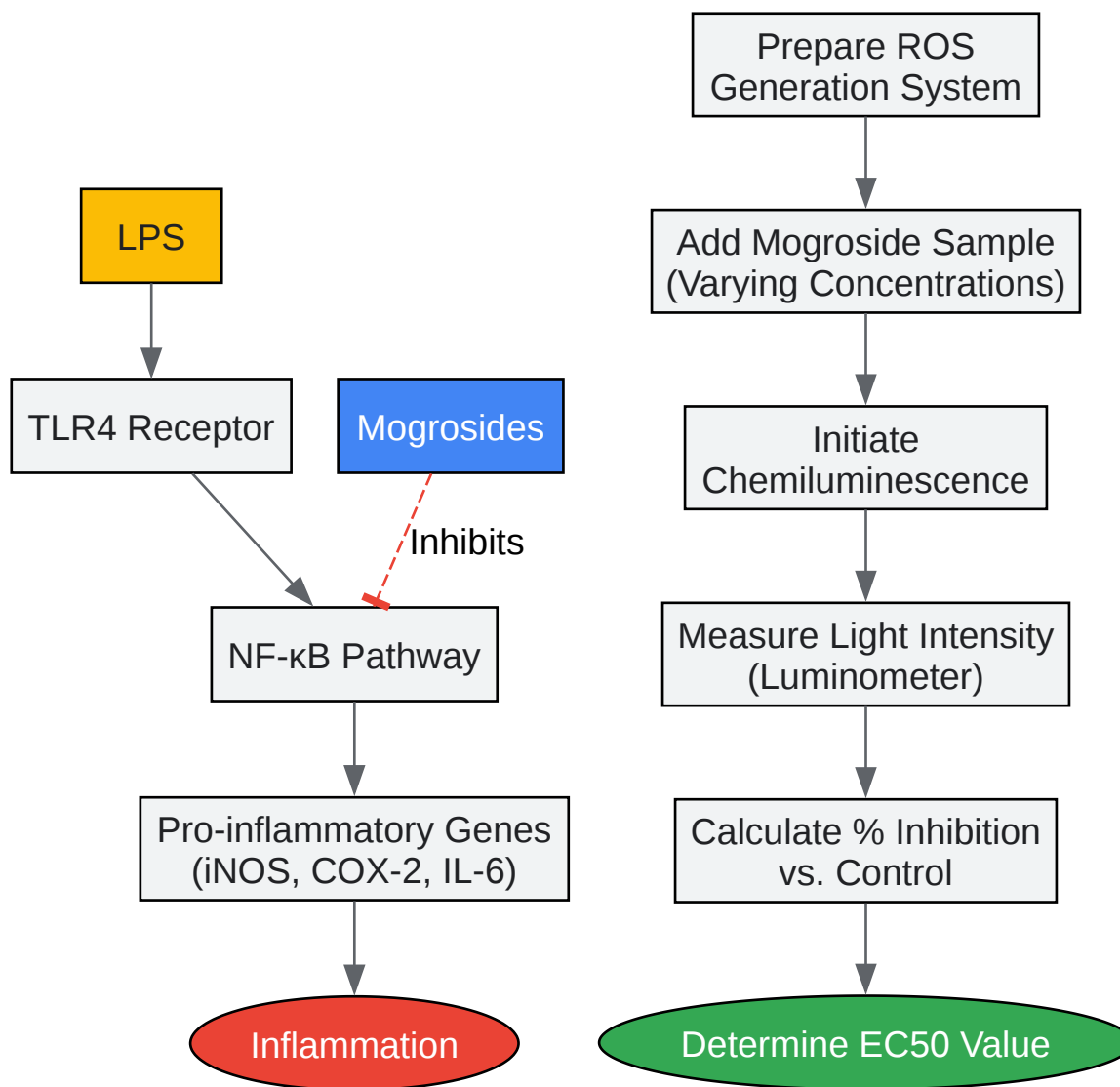
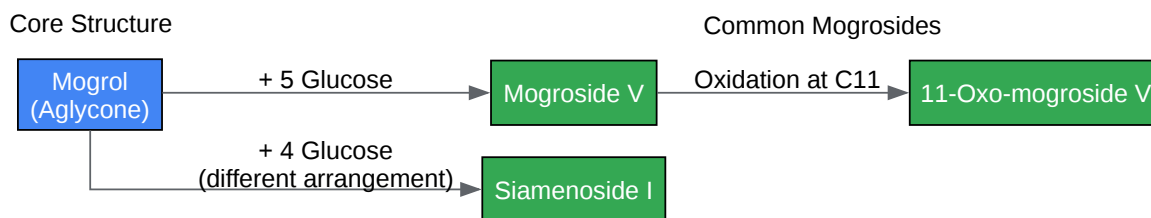
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Mogrosides, a class of triterpene glycosides derived from the monk fruit (*Siraitia grosvenorii*), have garnered significant attention from the scientific community.<sup>[1][2]</sup> Renowned for their intense sweetness without contributing calories, these compounds are increasingly utilized as natural sweeteners in food and beverage products.<sup>[1][3][4]</sup> Beyond their sweetness, mogrosides exhibit a wide spectrum of biological activities, including antioxidant, anti-inflammatory, and anti-cancer properties, making them promising candidates for pharmaceutical and functional food applications.<sup>[1][3][5][6]</sup>

This guide provides a detailed comparison of 11-Oxo-mogroside V with other prominent mogrosides, primarily Mogroside V and Siamenoside I. The comparison is based on available experimental data concerning their antioxidant and anti-cancer activities, as well as their relative sweetness. Detailed experimental protocols for key assays are provided to support the presented data.

## Structural and Functional Overview

The core structure of all mogrosides is a cucurbitane-type tetracyclic triterpenoid aglycone called mogrol.<sup>[1]</sup> The diversity within the mogroside family arises from the number and arrangement of glucose units attached to this core, as well as modifications like the oxidation of a hydroxyl group to a ketone, as seen in 11-Oxo-mogroside V.<sup>[7]</sup> These structural variations significantly influence their biological activities and sweetness profiles. Mogroside V is the most abundant mogroside in monk fruit extract.<sup>[1][6]</sup> Siamenoside I, while less abundant, is recognized as the sweetest among all mogrosides.<sup>[1][6][8][9]</sup>



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